

N,N-Diethylacetamide: An Environmental Impact Comparison with Common Solvents

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Compound of Interest

Compound Name: *N,N-Diethylacetamide*

Cat. No.: *B146632*

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For Researchers, Scientists, and Drug Development Professionals: A Comparative Guide to Solvent Selection

In the pursuit of sustainable laboratory and manufacturing practices, the environmental footprint of chemical processes is a paramount consideration. The choice of solvent, a fundamental component in many chemical reactions and formulations, plays a pivotal role in the overall environmental impact. This guide offers a detailed comparison of the environmental and toxicological profiles of **N,N-Diethylacetamide** (DEAC) against three other common polar aprotic solvents: N,N-Dimethylformamide (DMF), N-Methyl-2-pyrrolidone (NMP), and Dimethyl sulfoxide (DMSO). This analysis is intended to provide researchers, scientists, and drug development professionals with the necessary data to make informed decisions that align with green chemistry principles.

Executive Summary

While **N,N-Diethylacetamide** presents itself as a viable solvent in various applications, a comprehensive environmental assessment reveals a significant data gap in key areas such as biodegradability and life cycle emissions when compared to more established solvents like DMF, NMP, and DMSO. The available data suggests that DMSO currently stands out as a more environmentally benign alternative among the compared solvents, exhibiting low toxicity and a more favorable manufacturing profile. NMP also shows promise with its ready biodegradability, and significant emission reductions are achievable through its recovery. In contrast, DMF is categorized as not readily biodegradable, indicating a higher potential for environmental

persistence. The lack of robust environmental data for DEAC underscores the need for further research to fully ascertain its position as a "green" solvent alternative.

Comparative Environmental Data

The following tables summarize the available quantitative data for key environmental and toxicological parameters. It is important to note the current data limitations for **N,N-Diethylacetamide**.

Parameter	N,N-Diethylacetamide (DEAC)	N,N-Dimethylformamide (DMF)	N-Methyl-2-pyrrolidone (NMP)	Dimethyl sulfoxide (DMSO)
Molecular Formula	C ₆ H ₁₃ NO	C ₃ H ₇ NO	C ₅ H ₉ NO	C ₂ H ₆ OS
Molar Mass (g/mol)	115.18	73.09	99.13	78.13
Boiling Point (°C)	185 - 186	153	202	189
Flash Point (°C)	71	58	91	87

Table 1: Physical Properties

Parameter	N,N-Diethylacetamide (DEAC)	N,N-Dimethylformamide (DMF)	N-Methyl-2-pyrrolidone (NMP)	Dimethyl sulfoxide (DMSO)
Ready Biodegradability (OECD 301)	Data Not Available	Not Readily Biodegradable[1]	Readily Biodegradable[2]	Data Not Available
Half-life in Air	Data Not Available	> 8 days[3]	Data Not Available	Data Not Available
Half-life in Water	Data Not Available	18 - 36 hours (biodegradation) [1]	Data Not Available	Data Not Available

Table 2: Environmental Fate

Parameter	N,N-Diethylacetamide (DEAC)	N,N-Dimethylformamide (DMF)	N-Methyl-2-pyrrolidone (NMP)	Dimethyl sulfoxide (DMSO)
Life Cycle GHG Emissions	Data Not Available	Production can have significant GHG emissions[4]	Recovery can reduce total emissions by 44%[5]	Considered to have a greener manufacturing profile[5]
Emission Factor (Production)	Data Not Available	Available[6]	Data Not Available	Available[7]

Table 3: Life Cycle Assessment

Organism	Endpoint	N,N-Diethylacetamide (DEAC)	N,N-Dimethylformamide (DMF)	N-Methyl-2-pyrrolidone (NMP)	Dimethyl sulfoxide (DMSO)
Fish (Various species)	96h LC50	Data Not Available	7,100 - 10,600 mg/L[8]	> 500 mg/L (Rainbow Trout)[8]	> 40,000 mg/L (96h)
Daphnia magna	48h EC50	Data Not Available	> 100 - 15,700 mg/L[9]	~4,897 mg/L[8]	1,167 - 1,712 mg/L (EC50) [10]
Algae (Various species)	72h/96h EC50/IC25	Data Not Available	1,000 - 8,900 mg/L (EC50) [8]	> 500 mg/L (EC50)	12,350 - 25,500 mg/L (EC50, 96h) [11]

Table 4: Ecotoxicity Data

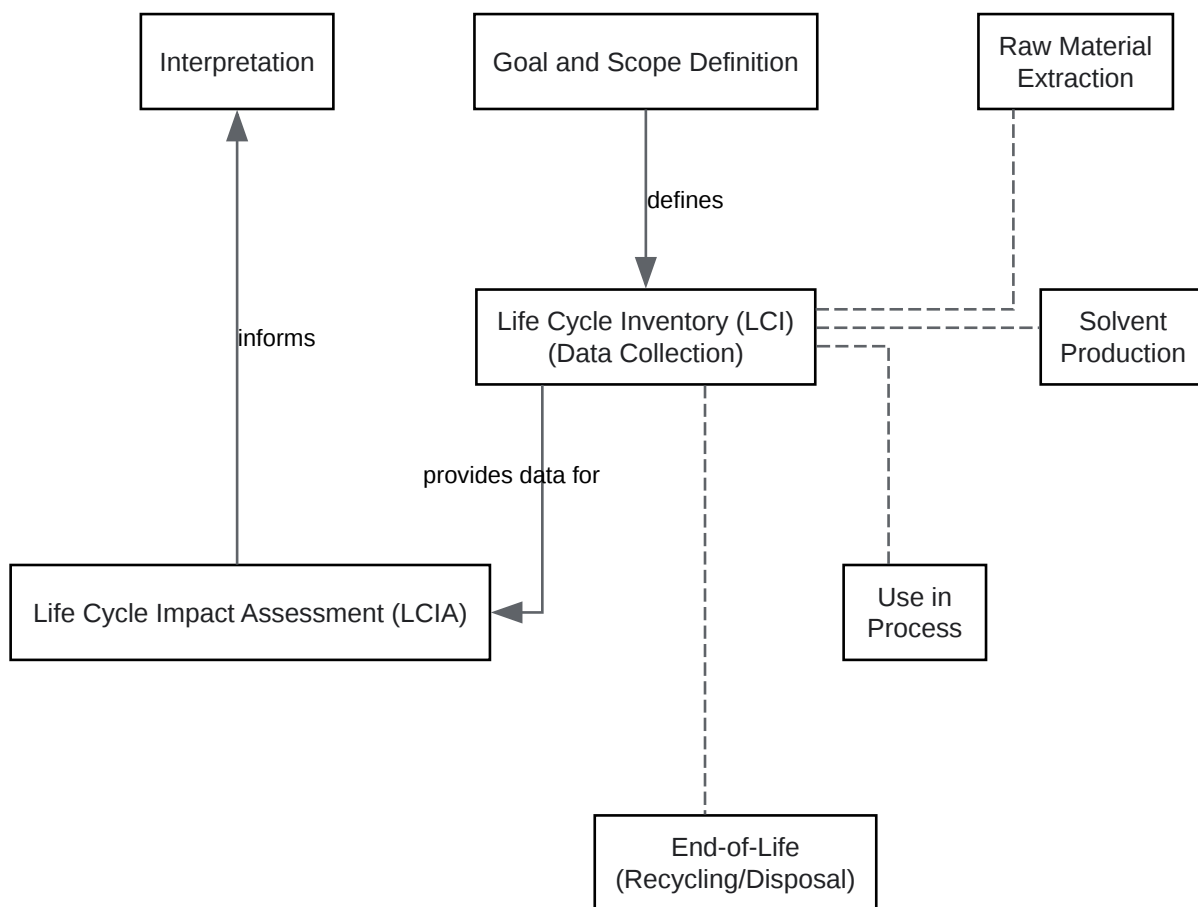
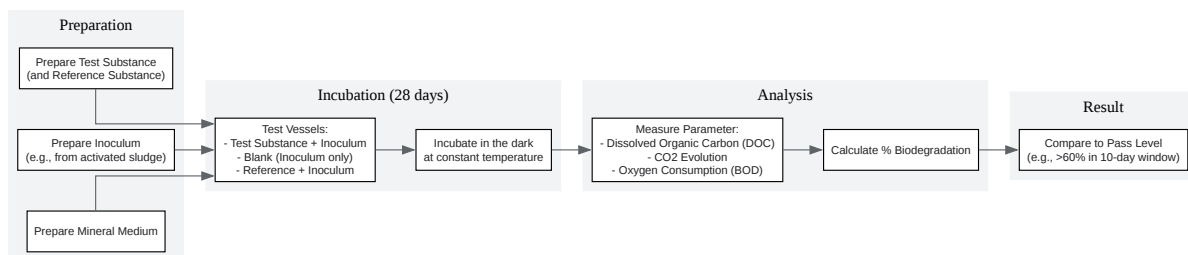
Experimental Protocols

To ensure transparency and reproducibility, the methodologies for the key environmental impact assessments cited in this guide are outlined below.

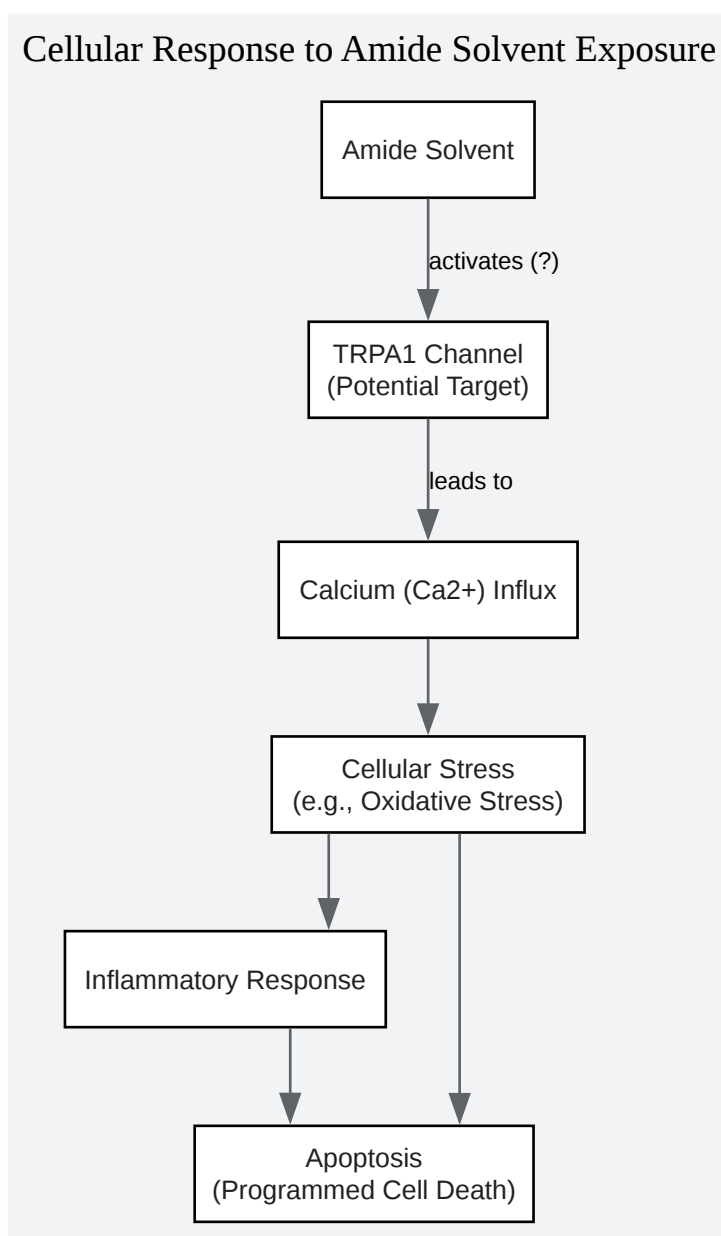
Biodegradability Testing (OECD 301)

The "Ready Biodegradability" of a chemical is determined using one of the six methods described in the OECD Guideline for the Testing of Chemicals, Section 3, Test No. 301.^[12]^[13] These tests evaluate the potential for a substance to be rapidly and ultimately biodegraded in an aerobic aqueous medium. The general principle involves dissolving the test substance in a mineral medium, inoculating it with microorganisms from a source like activated sludge, and incubating under aerobic conditions in the dark or diffuse light for 28 days.^[13] Degradation is monitored by measuring parameters such as Dissolved Organic Carbon (DOC) removal, CO₂ production, or oxygen uptake.^[13] A substance is considered "readily biodegradable" if it meets the pass levels of 70% DOC removal or 60% of the theoretical oxygen demand (ThOD) or theoretical carbon dioxide (ThCO₂) production within a 10-day window during the 28-day test period.^[13]

The Closed Bottle Test (OECD 301D) is a specific method that measures the consumption of dissolved oxygen to determine biodegradability. A bottle is filled with a diluted, inoculated solution of the test substance and sealed. The depletion of dissolved oxygen is measured over 28 days and compared to the theoretical oxygen demand (ThOD).



Cellular Response to Amide Solvent Exposure



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